

Personal protective equipment for handling tert-Butyl (4-oxo-4-phenylbutyl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl (4-oxo-4-phenylbutyl)carbamate*

Cat. No.: B056628

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Essential Safety and Handling Guide for tert-Butyl (4-oxo-4-phenylbutyl)carbamate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **tert-Butyl (4-oxo-4-phenylbutyl)carbamate** (CAS No. 116437-41-3). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Safety Overview

Signal Word: Warning^[1]

Hazard Statements:^[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:^[1]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

While a specific Safety Data Sheet (SDS) for **tert-Butyl (4-oxo-4-phenylbutyl)carbamate** is available, this guide also incorporates safety data from structurally similar compounds to provide comprehensive guidance. A thorough, site-specific risk assessment should always be conducted before handling this chemical.[\[2\]](#)

Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is mandatory when handling **tert-Butyl (4-oxo-4-phenylbutyl)carbamate**.

PPE Category	Specification	Rationale
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]	Protects against splashes and dust, preventing serious eye irritation.[4]
Hand Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) to prevent skin exposure.[3][5]	Prevents skin irritation and potential absorption through the skin.
Body Protection	Wear appropriate protective clothing, such as a lab coat or long-sleeved clothing, to prevent skin exposure.[3][5]	Provides a barrier to prevent direct contact with the skin.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded, if irritation or other symptoms are experienced, or when dusts are generated. A P3 filter type is recommended.[3]	Inhalation of dust or vapors may cause respiratory irritation.[2][4] Engineering controls like fume hoods are the primary method of exposure control.

Operational and Disposal Plans

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.[3]
 - Ensure adequate ventilation in the handling area, preferably within a chemical fume hood. [2]

- Minimize dust generation and accumulation.[3]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands thoroughly after handling.[2]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][5]
 - The recommended storage condition is 2-8°C.[1]
 - Keep away from incompatible materials such as strong oxidizing agents.[5]

Disposal Plan

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[2][4]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[2]

First-Aid and Emergency Procedures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[4]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. If skin irritation occurs, get medical advice/attention.[4]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid.[4]

Spill and Emergency Procedures

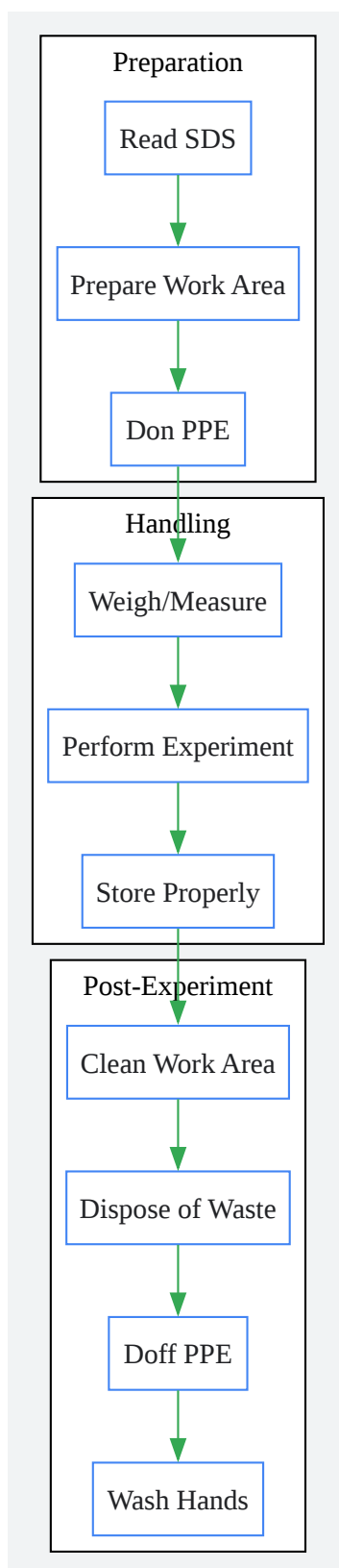
- **Small Spills:** For small spills, dampen the solid material and transfer it to a suitable, clean, dry, closed container for disposal. Use absorbent paper dampened with water to pick up any remaining material.[3]
- **General Spills:** Clean up spills immediately, observing precautions in the Protective Equipment section. Sweep up or absorb the material and place it into a suitable container for disposal. Avoid generating dusty conditions and provide ventilation.[3]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C15H21NO3	PubChem[6]
Molecular Weight	263.33 g/mol	PubChem[6]
Physical Form	Solid	Ambeed, Inc. via Sigma-Aldrich[1]
Storage Temperature	2-8°C	Ambeed, Inc. via Sigma-Aldrich[1]

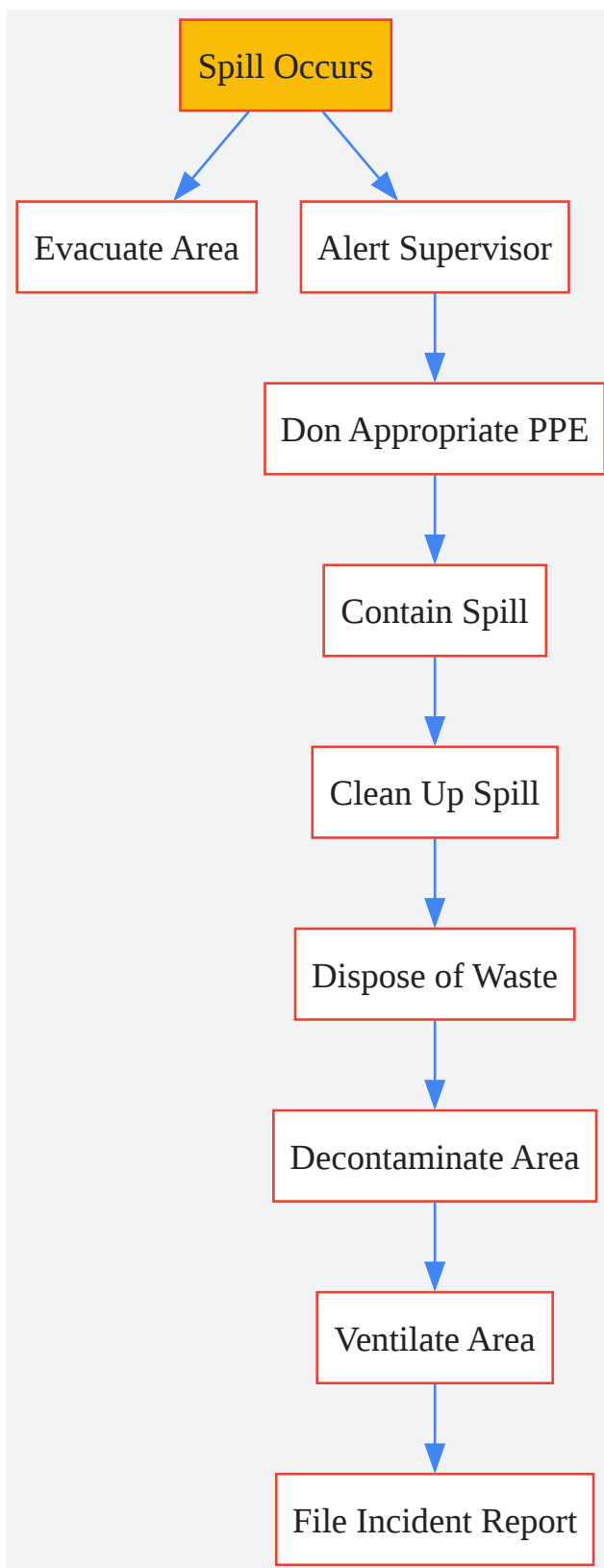
Experimental Protocols & Workflows

While specific experimental protocols for **tert-Butyl (4-oxo-4-phenylbutyl)carbamate** are not detailed in the provided search results, a general workflow for safe handling and in the event of a spill can be established based on standard laboratory safety procedures for similar chemical compounds.



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Logical workflow for the safe handling of **tert-Butyl (4-oxo-4-phenylbutyl)carbamate**.



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Workflow for handling a chemical spill.

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References

- 1. tert-Butyl (4-oxo-4-phenylbutyl)carbamate | 116437-41-3 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. aksci.com [aksci.com]
- 5. fishersci.co.uk [fishersci.co.uk]
- 6. tert-Butyl (4-oxo-4-phenylbutyl)carbamate | C₁₅H₂₁NO₃ | CID 14267858 - PubChem [pubchem.ncbi.nlm.nih.gov]
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